

Application Notes: Proper Handling and Storage of JWH-369 Powder

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Compound of Interest

Compound Name: JWH 369

Cat. No.: B117963

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For Research, Scientific, and Drug Development Professionals

Disclaimer: JWH-369 is a potent synthetic cannabinoid agonist intended for research and forensic purposes only.[1] It is not for human or veterinary use.[2] Researchers must be aware of and comply with all local, state, and federal regulations regarding the procurement, handling, storage, and disposal of this compound, as it may be classified as a controlled substance in many jurisdictions.[3] All procedures should be conducted by trained personnel in a controlled laboratory setting.

Introduction

JWH-369, or (5-(2-chlorophenyl)-1-pentyl-1H-pyrrol-3-yl)(naphthalen-1-yl)methanone, is a synthetic cannabinoid from the naphthoylpyrrole family.[3] It functions as a high-affinity agonist for both the central cannabinoid receptor (CB1) and the peripheral cannabinoid receptor (CB2). [1] Its potency and selectivity make it a valuable tool in cannabinoid research. Proper handling, storage, and preparation are critical to ensure experimental accuracy, laboratory safety, and regulatory compliance.

Physicochemical and Pharmacological Data

Quantitative data for JWH-369 is summarized below for easy reference.

Table 1: Physicochemical Properties of JWH-369

Property	Value	Reference
IUPAC Name	(5-(2-chlorophenyl)-1-pentyl-1H-pyrrol-3-yl)(naphthalen-1-yl)methanone	[3]
Molecular Formula	C ₂₆ H ₂₄ ClNO	[1][4]
Molecular Weight	401.9 g/mol	[1][4]

| CAS Number | 914458-27-8 |[1] |

Table 2: Cannabinoid Receptor Binding Affinity (K_i)

Receptor	K _i (nM)	Reference
CB1	7.9 ± 0.4	[1][3]

| CB2 | 5.2 ± 0.3 |[1][3] |

Table 3: Solubility Data

Solvent	Solubility	Reference
Ethanol	30 mg/mL	[1][2]
DMSO	14 mg/mL	[1][2]

| DMF | 20 mg/mL |[1][2] |

Safety, Handling, and Storage Protocols

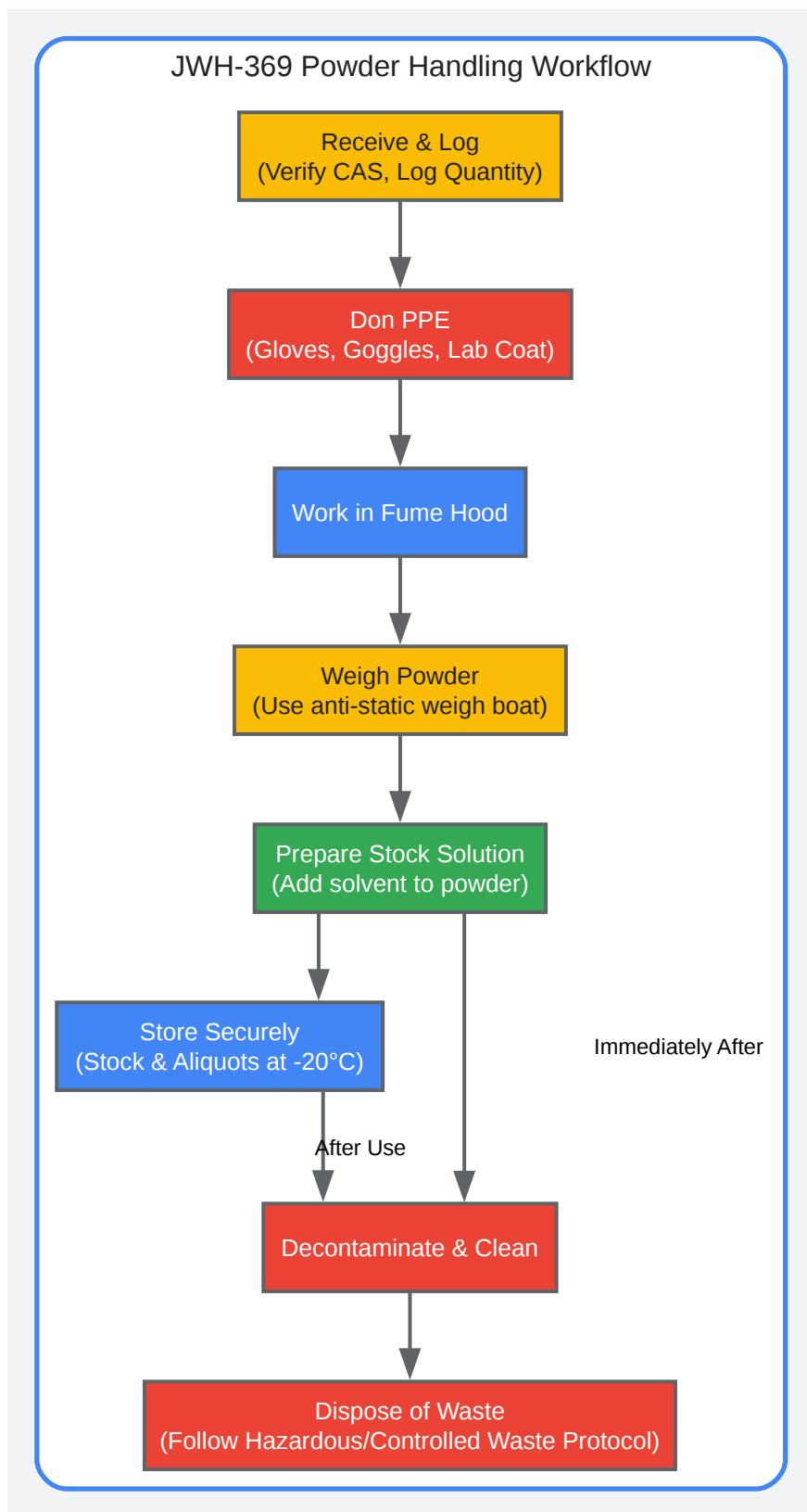
Personal Protective Equipment (PPE) and Engineering Controls

Due to the compound's high potency and uncharacterized toxicological profile, stringent safety measures are mandatory.

- Engineering Controls: All handling of JWH-369 powder, including weighing and solution preparation, must be performed inside a certified chemical fume hood to prevent inhalation. [\[5\]](#)
- PPE: At a minimum, the following PPE must be worn:
 - Nitrile gloves (double-gloving recommended)
 - Safety glasses or goggles
 - A properly fitted lab coat

Safe Handling Workflow

The following workflow diagram illustrates the key steps for safely handling JWH-369 powder from receipt to disposal.



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Caption: Workflow for safe handling of JWH-369 powder.

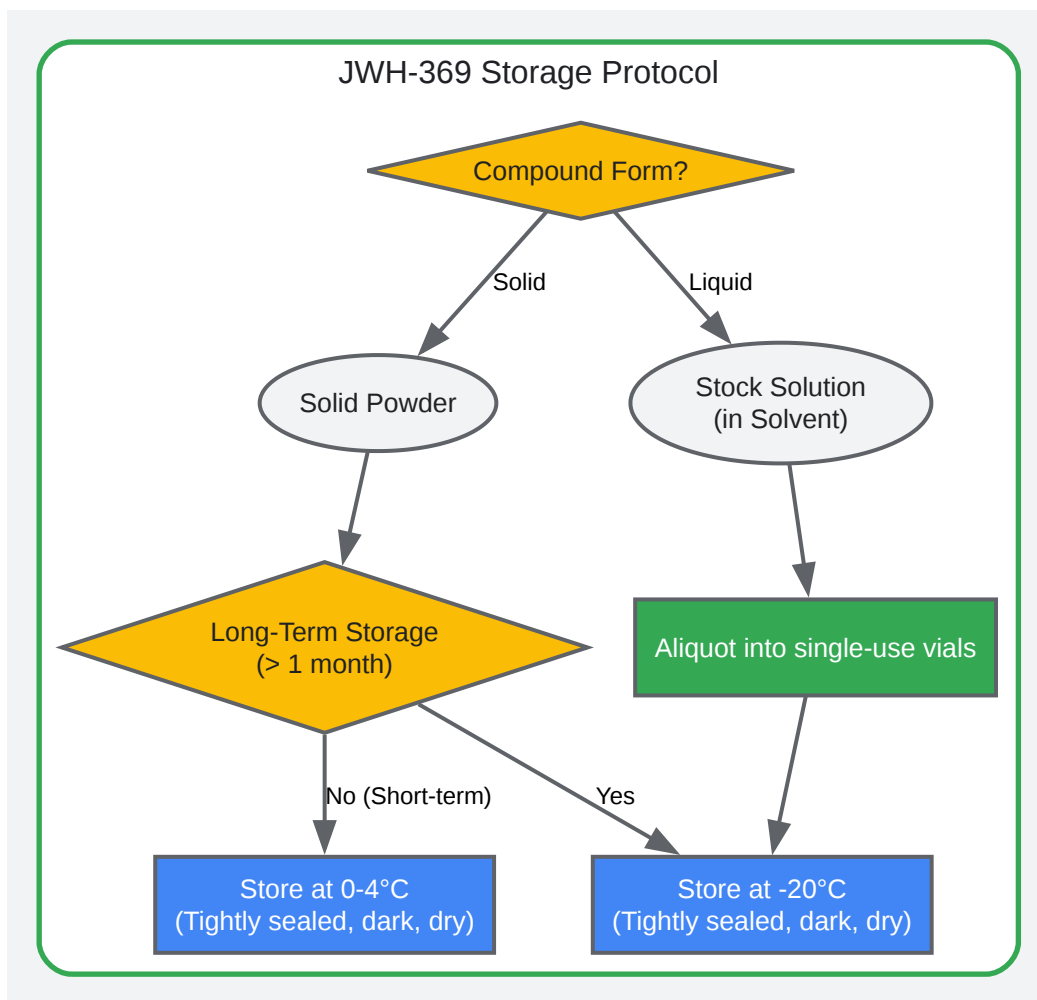
Storage Conditions

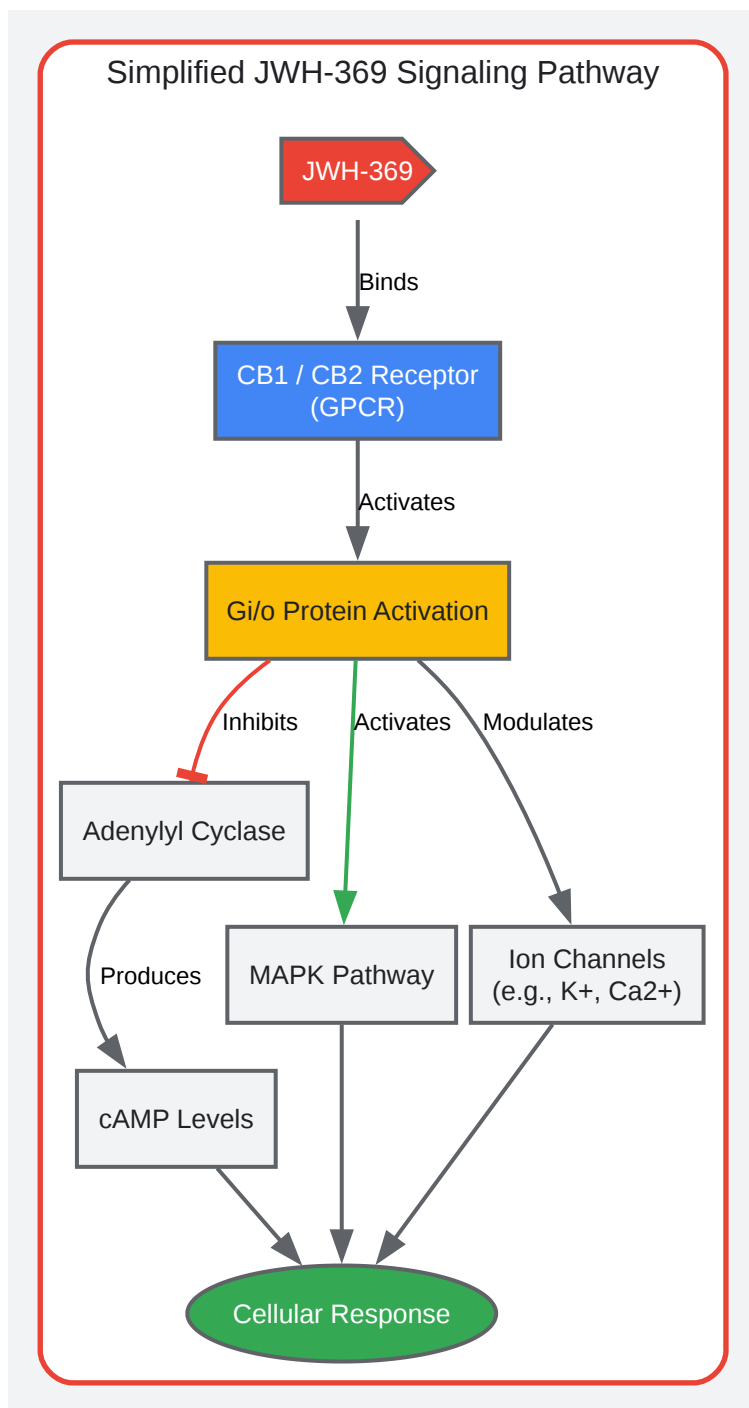
Proper storage is essential to maintain the compound's stability and integrity.^[1]

Table 4: Recommended Storage Conditions

Duration	Temperature	Conditions
Long-term (months to years)	-20°C	Store as a solid powder in a tightly sealed, light-protected container. A desiccator can be used to minimize moisture.
Short-term (days to weeks)	0 - 4°C	Can be stored as a solid under the same conditions as long-term storage. ^[4]

| Stock Solutions | -20°C | Store prepared stock solutions in tightly sealed vials. Minimize freeze-thaw cycles by preparing single-use aliquots. |





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- To cite this document: BenchChem. [Application Notes: Proper Handling and Storage of JWH-369 Powder]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b117963#proper-handling-and-storage-of-jwh-369-powder]

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